Technical Support Center: O-Sulfo-D-serine Microinjection

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Compound of Interest	
Compound Name:	*O-Sulfo-D-serine*
CAS No.:	*19794-48-0*
Cat. No.:	*B555518*

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Module 1: Stability & Solubility Mechanics

Q: Why does my **O-Sulfo-D-serine** solution degrade after a few hours at room temperature?

A: The likely culprit is Acid-Catalyzed Hydrolysis. Unlike phosphate esters, sulfate esters (R-O-SO_3^-) are notoriously labile in acidic environments. While D-serine itself is chemically robust, the O-sulfo group is a good leaving group. If your initial solvent was unbuffered water (which often equilibrates to pH ~5.5 due to atmospheric CO_2) or if you momentarily dropped the pH below 4.0 during adjustment, you initiated an irreversible hydrolysis reaction.

The Mechanism: In acidic conditions, the ester oxygen becomes protonated, weakening the S-O bond. This releases inorganic sulfate and reverts the compound back to D-serine, which is biologically active but distinct from your target compound, potentially ruining your experimental controls.

Solution:

- Never allow the pH to drop below 5.5.

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- Dissolve the compound directly into a buffered solution (e.g., HEPES or PBS at pH 7.4) rather than water.
- Store aliquots at -80°C. Avoid repeated freeze-thaw cycles which can cause local pH shifts during crystallization.

Q: I see fine precipitates clogging my femtotip needle. Is the compound insoluble?

A: **O-Sulfo-D-serine** is highly water-soluble, but you are likely encountering Isoelectric Precipitation or Salt Shock.

- Isoelectric Point (pI): The zwitterionic nature of the amino acid core means it has a pH of minimum solubility (pI). While the sulfate group shifts this, local regions of pH extremes during adjustment can cause transient precipitation that fails to re-dissolve completely.
- Salt Shock: If you are dissolving the compound in a high-salt "intracellular" mimicking solution (e.g., K-Gluconate based) before adjusting pH, the common ion effect can force the amino acid out of solution.

Solution:

- Dissolve the compound in a low-salt vehicle (0.5x buffer) first.
- Adjust pH.[1][2][3][4]
- Bring to final volume and osmolarity (290–310 mOsm) using a high-concentration salt stock.
- Mandatory Step: Use a 0.22 µm PVDF spin filter immediately before loading the needle.

Module 2: Precision pH Adjustment Protocol

Q: How do I adjust the pH of small volumes (50–100 µL) without overshooting?

A: Traditional titration with 1N HCl/NaOH is too coarse for microinjection volumes and risks "pH hotspots" that degrade the sulfate ester. Use the "Buffer-Match" Method instead of direct titration.

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Protocol: The Buffer-Match Method

This protocol avoids adding strong acids/bases directly to your sample.

Materials:

- Base Buffer: 100 mM HEPES (or buffer of choice), pH 7.4.
- Acid Buffer: 100 mM HEPES, pH 6.8 (only for rescue).
- Solvent: Nuclease-free water.

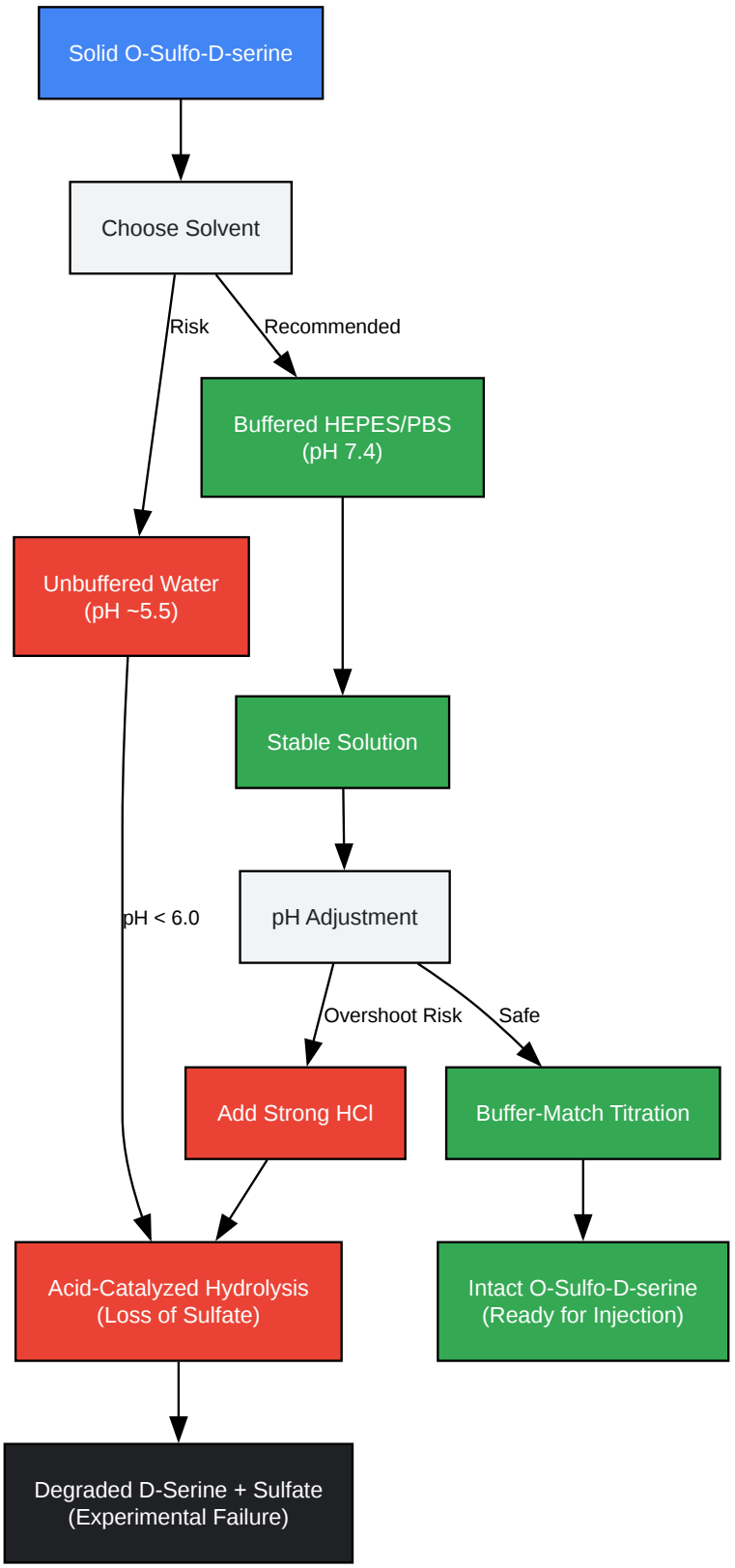
Step-by-Step:

- Calculate: Determine the mass required for a concentration 2x higher than your target.
- Dissolve: Dissolve the **O-Sulfo-D-serine** powder in the Base Buffer (pH 7.4). The buffering capacity of 100 mM HEPES is usually sufficient to absorb the acidity of the amino acid without shifting significantly.
- Check: Spot 0.5 µL on a micro-pH strip to verify.
  - If too acidic: Add small aliquots of pH 8.0 HEPES.
  - If too basic: Add small aliquots of pH 6.8 HEPES.
- Dilute: Once pH is stable at 7.2–7.4, dilute 1:1 with water or salt solution to reach the final 50 mM buffer concentration and correct osmolarity.

Module 3: Visualization of Stability Logic

The following diagram illustrates the critical decision pathways for handling **O-Sulfo-D-serine** to prevent hydrolysis (degradation) and precipitation.

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Figure 1: Stability decision tree highlighting the risk of acid-catalyzed hydrolysis during solvent selection and pH adjustment.

Module 4: Experimental Specifications

Summary of Physicochemical Properties

Property	Value / Condition	Impact on Microinjection
Molecular Weight	~185.16 g/mol	Diffuses rapidly; requires precise pressure control.
pKa (Carboxyl)	~2.2	Fully deprotonated at physiological pH.
pKa (Amino)	~9.1	Partially protonated at physiological pH.
Stability Window	pH 6.5 – 8.5	CRITICAL: Hydrolysis accelerates below pH 6.0.
Solubility	High (>50 mg/mL)	Easy to dissolve, but risk of crystal lattice formation in high salt.

Recommended Buffer Recipe (Intracellular Mimic)

For injection into neuronal cytoplasm (e.g., for NMDA receptor modulation):

- Stock A (Buffer): 20 mM HEPES, pH 7.3 (adjust with KOH).
- Stock B (Salts): 140 mM K-Gluconate, 10 mM NaCl, 1 mM $MgCl_2$.
- Procedure:
  - Dissolve **O-Sulfo-D-serine** in Stock A.
  - Verify pH is 7.2–7.4.
  - Slowly add Stock B to volume.

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- Check Osmolarity: Target 290–300 mOsm.
- Filter: Spin at 10,000 x g through 0.22 µm PVDF filter for 2 mins.

References

- ConsumerLab. (2024).[5] L-Serine and D-Serine: Health Effects, Safety, and Differences. ConsumerLab.com. [Link]
- National Center for Biotechnology Information. (2021). PubChem Compound Summary for CID 164701, O-Sulfo-L-serine. PubChem.[6] [Link]
- Arizona Cancer Center. (n.d.). RNA Microinjection Buffer and Cas9 mRNA Reagents. University of Arizona. [Link]
- Bundgaard, H., & Larsen, C. (2007). Stability of tyrosine sulfate in acidic solutions. Analytical Biochemistry. [Link]

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Sources

- 1. BAC DNA Purification for Microinjection [protocols.io]
- 2. BAC DNA Microinjection Buffer Preparation and Recipe | AAT Bioquest [aatbio.com]
- 3. chromatographyonline.com [chromatographyonline.com]
- 4. Effects of neighboring sulfides and pH on ester hydrolysis in thiol-acrylate photopolymers - PMC [pmc.ncbi.nlm.nih.gov]
- 5. consumerlab.com [consumerlab.com]
- 6. O-Sulfo-L-serine | C3H7NO6S | CID 164701 - PubChem [pubchem.ncbi.nlm.nih.gov]
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